

# Propyl Heptanoate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Propyl heptanoate*

Cat. No.: *B1581445*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **propyl heptanoate**, a fatty acid ester recognized for its characteristic fruity aroma. The document details its chemical identity, physical and chemical properties, and a comprehensive experimental protocol for its synthesis via Fischer esterification. This guide is intended for professionals in research, science, and drug development who require detailed technical information on this compound.

## Chemical Identity and Nomenclature

**Propyl heptanoate** is systematically named **propyl heptanoate** according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.<sup>[1][2]</sup> It is classified as a fatty acid ester, resulting from the formal condensation of heptanoic acid and propan-1-ol.<sup>[1][3]</sup>

Synonyms:

The compound is also known by several synonyms, which are frequently encountered in commercial and scientific literature. These include:

- **n-Propyl heptanoate**<sup>[1][2]</sup>
- Propyl heptanoate<sup>[1][4]</sup>
- Heptanoic acid, propyl ester<sup>[1][2][4]</sup>

- Propyl heptylate[1][4]
- n-Propyl n-heptanoate[1][2]
- Enanthic acid propyl ester[5]
- FEMA 2948[1][5]

## Physicochemical Properties

**Propyl heptanoate** is a colorless liquid with a characteristic strong, ether-like, fruity odor reminiscent of grape, pineapple, and pear.[5][6] It is utilized as a synthetic flavoring agent in various food products and as a fragrance component.[6][7] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Propyl Heptanoate**

Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	[2][5][8]
Molecular Weight	172.26 g/mol	[2][5]
Appearance	Colorless liquid	[1][5]
Odor	Fruity, ether-like	[5][6]
Boiling Point	207-208 °C at 760 mmHg	[1][5]
Melting Point	-63.5 °C to -64.8 °C	[1][5]
Density	0.869 g/mL at 25 °C	[5]
Refractive Index	1.417 at 20 °C	[5]
Flash Point	76.7 °C (170 °F)	[5][7]
Solubility	Insoluble in water; soluble in ethanol and most organic solvents.	[1][5]
CAS Number	7778-87-2	[2][5]
IUPAC Name	propyl heptanoate	[1][2]

## Synthesis of Propyl Heptanoate via Fischer Esterification

The most common and industrially significant method for the synthesis of **propyl heptanoate** is the Fischer-Speier esterification. This reaction involves the acid-catalyzed esterification of heptanoic acid with propan-1-ol. The overall reaction is an equilibrium process, and to achieve high yields, the equilibrium is typically shifted towards the product side by using an excess of one of the reactants (usually the alcohol) or by removing the water formed during the reaction.

## Experimental Protocol

This section provides a detailed methodology for the laboratory-scale synthesis of **propyl heptanoate**.

## Materials:

- Heptanoic acid
- Propan-1-ol
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or p-toluenesulfonic acid
- Toluene (for azeotropic removal of water, optional)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) or magnesium sulfate ( $\text{MgSO}_4$ )
- Diethyl ether or other suitable extraction solvent

## Equipment:

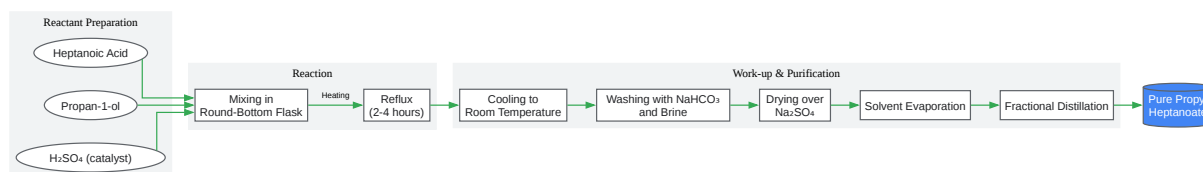
- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Dean-Stark apparatus (optional, for azeotropic removal of water)
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Distillation apparatus

## Procedure:

- **Reaction Setup:** In a round-bottom flask, combine heptanoic acid and an excess of propan-1-ol (typically a 2 to 3-fold molar excess).
- **Catalyst Addition:** Slowly and with caution, add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant weight) to the mixture while stirring. The addition is exothermic and should be done in a well-ventilated fume hood.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle or oil bath. The reaction temperature will be close to the boiling point of propan-1-ol (97 °C). Maintain the reflux for 2-4 hours. To drive the reaction to completion, a Dean-Stark apparatus can be used with a solvent like toluene to azeotropically remove the water as it is formed.
- **Work-up:** After the reflux period, allow the reaction mixture to cool to room temperature. Transfer the mixture to a separatory funnel.
- **Washing:**
  - Wash the organic layer with a saturated solution of sodium bicarbonate to neutralize the acidic catalyst and any unreacted heptanoic acid. Carbon dioxide gas will evolve, so vent the separatory funnel frequently.
  - Wash the organic layer with water.
  - Finally, wash the organic layer with brine to remove any remaining water-soluble impurities.
- **Drying:** Separate the organic layer and dry it over anhydrous sodium sulfate or magnesium sulfate.
- **Solvent Removal:** Filter the drying agent and remove the excess propan-1-ol and any extraction solvent using a rotary evaporator.
- **Purification:** The crude **propyl heptanoate** can be purified by fractional distillation under reduced pressure to obtain the final product with high purity.

## Synthesis Workflow Diagram

The following diagram illustrates the key stages in the synthesis of **propyl heptanoate** via Fischer esterification.



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Caption: Workflow for the synthesis of **propyl heptanoate**.

## Biological and Industrial Relevance

**Propyl heptanoate** is primarily recognized for its applications in the food and fragrance industries. It is listed as a flavoring agent by the Flavor and Extract Manufacturers Association (FEMA) and the Joint FAO/WHO Expert Committee on Food Additives (JECFA).[1][5] Its fruity and wine-like aroma makes it a valuable component in the formulation of artificial fruit flavors, particularly for apple, grape, and pineapple notes, which are used in beverages, ice cream, candy, and baked goods.[6][7] In the fragrance industry, it is used in perfumes and other scented products.

While not a primary focus of drug development, as a fatty acid ester, **propyl heptanoate** is part of the broader class of lipids and can be involved in general lipid metabolism.[3] However, specific signaling pathways directly involving **propyl heptanoate** are not well-documented in scientific literature. Its primary relevance to the pharmaceutical industry may lie in its use as an excipient in certain formulations, although this is not its principal application.

## Conclusion

**Propyl heptanoate** is a well-characterized fatty acid ester with significant applications in the flavor and fragrance industries. Its synthesis via Fischer esterification is a robust and scalable process. This technical guide provides researchers and professionals with the essential nomenclature, physicochemical data, and a detailed experimental protocol to support further research and application of this compound.

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